

Safety Data Sheet (SDS) Technical Guide: 2-Methyl-1-nitrobutane

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Methyl-1-nitrobutane

CAS No.: 3457-57-6

Cat. No.: B15789741

[Get Quote](#)

Disclaimer: A comprehensive, officially recognized Safety Data Sheet (SDS) for **2-Methyl-1-nitrobutane** (CAS No. 3457-57-6) is not readily available in the public domain. This guide has been compiled from publicly accessible database information and safety data for structurally similar nitroalkanes. The information herein should be used as a preliminary safety reference and is not a substitute for a manufacturer-provided SDS. All chemicals should be handled with caution by trained professionals.

Chemical Identification and Properties

2-Methyl-1-nitrobutane is a nitroalkane compound. While detailed experimental data is limited, various physical and chemical properties have been computed.

Table 1: Physical and Chemical Properties of **2-Methyl-1-nitrobutane**

Property	Value	Source
Molecular Formula	C5H11NO2	PubChem[1]
Molecular Weight	117.15 g/mol	PubChem[1]
CAS Number	3457-57-6	PubChem[1]
IUPAC Name	2-methyl-1-nitrobutane	PubChem[1]
Synonyms	1-nitro-2-methylbutane	PubChem[1]
Computed XLogP3	1.7	PubChem[1]
Computed Hydrogen Bond Donor Count	0	PubChem[1]
Computed Hydrogen Bond Acceptor Count	2	PubChem[1]
Computed Rotatable Bond Count	2	PubChem[1]

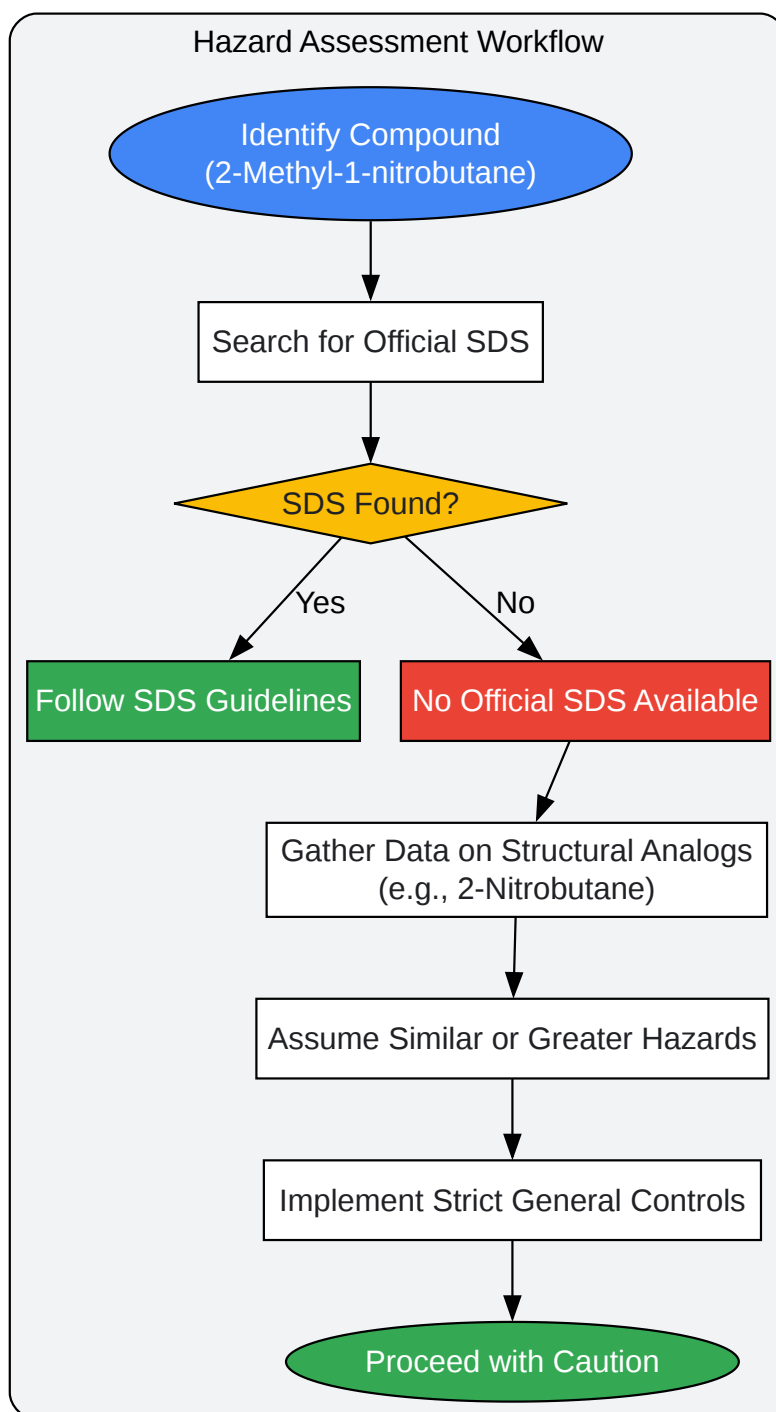
Hazard Identification and Classification

Specific GHS classification for **2-Methyl-1-nitrobutane** is not available.[2] However, based on the data for similar nitroalkanes such as 2-nitrobutane, it should be treated as a potentially hazardous substance. For context, 2-nitrobutane is classified as toxic if swallowed and causes serious eye damage.[3]

General Hazards of Short-Chain Nitroalkanes:

- **Flammability:** Many nitroalkanes are flammable liquids and vapors.
- **Toxicity:** May be harmful or toxic if swallowed, inhaled, or in contact with skin.
- **Irritation:** Can cause skin, eye, and respiratory irritation.

A logical workflow for assessing the potential hazards of an unclassified chemical like **2-Methyl-1-nitrobutane** is presented below.



[Click to download full resolution via product page](#)

A logical workflow for hazard assessment of a chemical with limited safety data.

Handling and Storage

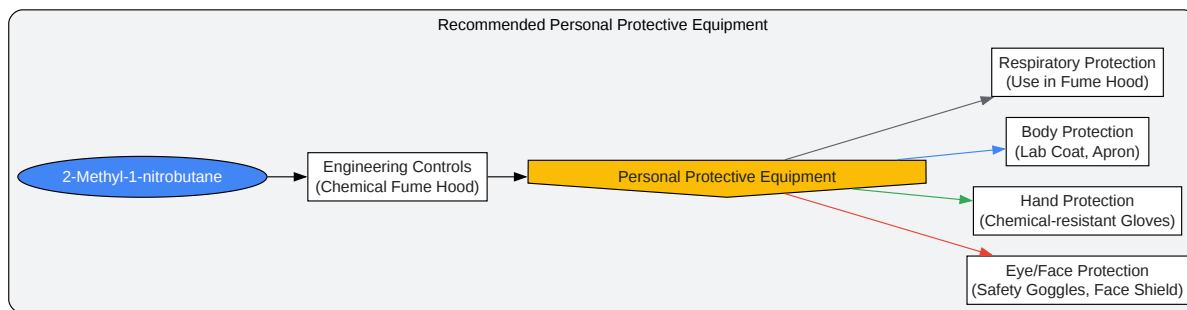
Given the lack of specific data, prudent laboratory practices for handling potentially flammable and toxic liquids should be strictly followed.

Table 2: Recommended Handling and Storage Procedures

Aspect	Recommendation	Source (Analogous Compounds)
Handling	Handle in a well-ventilated area, preferably in a chemical fume hood.[3] Use non-sparking tools and take measures to prevent electrostatic discharge.[3] Avoid contact with skin and eyes.[3]	
Storage	Store in a tightly closed container in a dry, cool, and well-ventilated place.[3] Keep away from heat, sparks, and open flames. Store away from incompatible materials such as oxidizing agents.	

Personal Protective Equipment (PPE)

Appropriate PPE is crucial to minimize exposure. The following recommendations are based on general best practices for handling nitroalkanes.



[Click to download full resolution via product page](#)

A diagram illustrating the hierarchy of controls and recommended PPE.

First-Aid Measures

In case of exposure, the following first-aid measures, based on general procedures for hazardous chemicals, should be taken.

Table 3: First-Aid Measures

Exposure Route	First-Aid Procedure	Source (Analogous Compounds)
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. [3]	
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with soap and plenty of water. Seek medical attention if irritation develops or persists.	
Eye Contact	Rinse cautiously with water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention. [3]	
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [3] [4]	

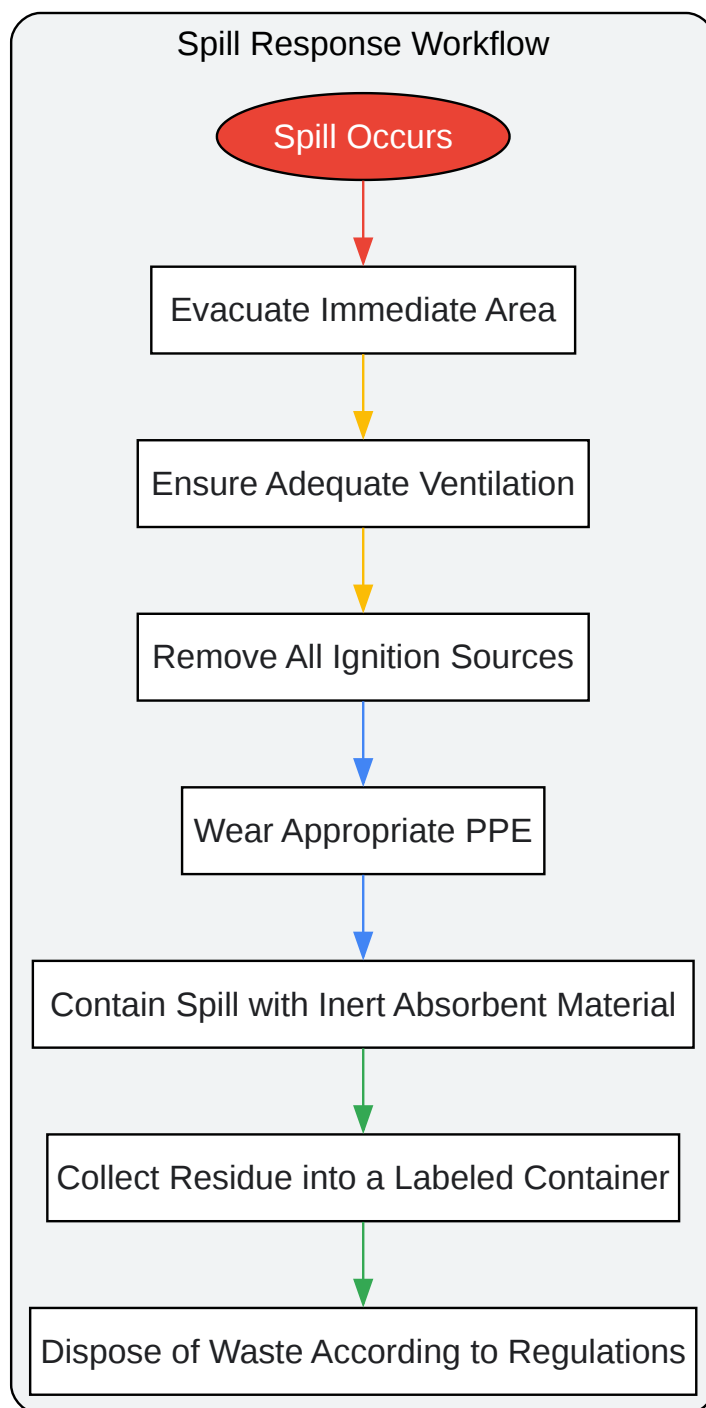
Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[\[4\]](#)
- Specific Hazards: Vapors may form explosive mixtures with air and can travel to a source of ignition and flash back.[\[4\]](#) Containers may explode when heated.[\[4\]](#)

- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.^[4]

Accidental Release Measures

In the event of a spill, a clear and systematic approach is necessary to ensure safety.



[Click to download full resolution via product page](#)

A generalized workflow for responding to a chemical spill.

Experimental Protocols

While specific experimental safety data for **2-Methyl-1-nitrobutane** is not available, the methodologies for determining key safety parameters for similar chemicals are well-established.

- **Flash Point Determination:** The flash point of a volatile material is typically determined using a closed-cup or open-cup apparatus. In a closed-cup method (e.g., Pensky-Martens or Tag Closed Cup), the vapor is contained within a controlled space, which generally results in a lower, more conservative flash point value. An ignition source is periodically introduced into the vapor space as the sample is heated to determine the lowest temperature at which the vapors ignite.
- **Acute Toxicity (LD50/LC50) Determination:** Acute toxicity studies are conducted to determine the median lethal dose (LD50) or lethal concentration (LC50) of a substance. These studies typically involve administering the substance to laboratory animals (e.g., rats, mice) via different routes of exposure (oral, dermal, inhalation). The dose or concentration at which 50% of the test population dies is determined through statistical analysis of dose-response data. These protocols are highly regulated and must be conducted in accordance with established guidelines (e.g., OECD Test Guidelines).

Toxicological and Ecological Information

- **Toxicological Information:** No specific toxicological data for **2-Methyl-1-nitrobutane** was found.^[2] It is recommended to handle this chemical as if it were toxic.
- **Ecological Information:** No specific ecological data for **2-Methyl-1-nitrobutane** was found. Care should be taken to prevent its release into the environment.

Disposal Considerations

Dispose of this chemical and its container in accordance with all applicable local, regional, national, and international regulations. It is advisable to consult with a licensed professional waste disposal service.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. 2-Methyl-1-nitrobutane | C₅H₁₁NO₂ | CID 12801409 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. 2-methyl-1-nitrobutane, 3457-57-6 \[thegoodscentscompany.com\]](#)
- [3. echemi.com \[echemi.com\]](#)
- [4. fishersci.com \[fishersci.com\]](#)
- To cite this document: BenchChem. [Safety Data Sheet (SDS) Technical Guide: 2-Methyl-1-nitrobutane]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15789741/docs#safety-data-sheet-sds-technical-guide-2-methyl-1-nitrobutane\]](https://www.benchchem.com/product/b15789741/docs#safety-data-sheet-sds-technical-guide-2-methyl-1-nitrobutane)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)